

A Technical Guide to the Safe Handling of Cyanine3.5 NHS Ester

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Compound of Interest

Compound Name: Cyanine3.5 NHS ester

Cat. No.: B606859

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Disclaimer: No specific Safety Data Sheet (SDS) for **Cyanine3.5 NHS ester** is publicly available. This guide has been compiled using data from product information sheets for **Cyanine3.5 NHS ester** and a Safety Data Sheet for the closely related compound, Cyanine3 (Cy3) NHS ester.[1] The safety precautions and data presented are based on the structural and chemical similarities between these compounds and should be considered a comprehensive but precautionary guide. Researchers should always consult the specific documentation provided by their supplier and perform their own risk assessment before use.

Chemical Identification and Properties

Cyanine3.5 N-hydroxysuccinimide (NHS) ester is a reactive, red fluorescent dye used for the covalent labeling of primary and secondary amines in biomolecules such as proteins, peptides, and oligonucleotides.[2][3][4] Its fluorescence emission lies between that of Cyanine3 and Cyanine5.[5][6] The NHS ester moiety reacts with amine groups under mild conditions to form a stable amide bond.

Table 1: Physical and Chemical Properties of **Cyanine3.5 NHS Ester**

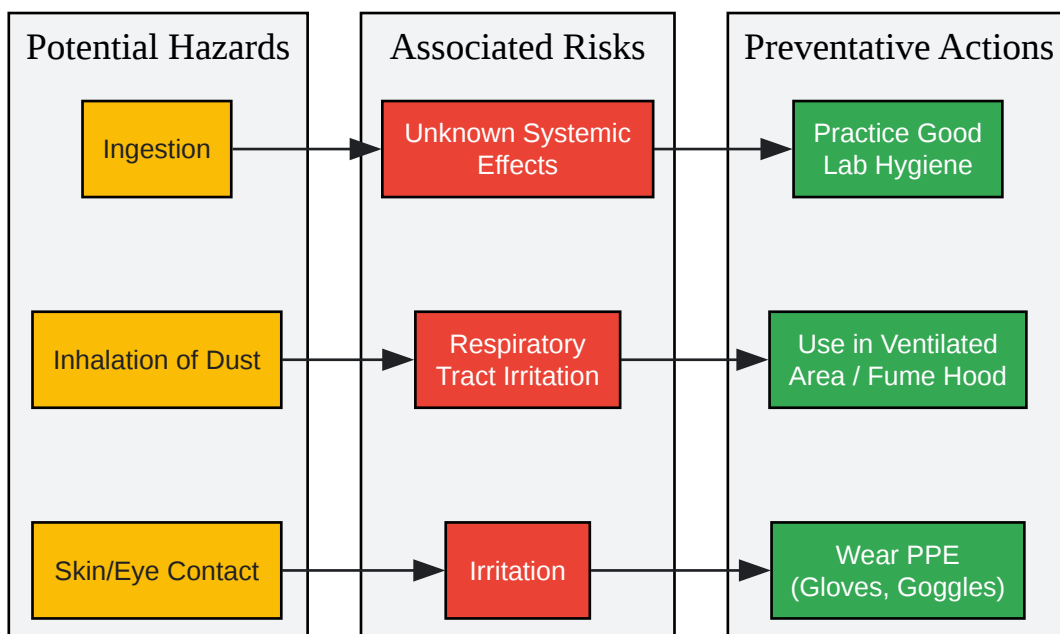
Property	Value	Source
CAS Number	2231670-85-0	[2][3]
Molecular Formula	C ₄₂ H ₄₄ N ₃ BF ₄ O ₄	[2][3]
Molecular Weight	741.62 g/mol	[2][3]
Appearance	Dark purple solid / powder	[2][3]
Excitation Max.	~591 nm	[2][3]
Emission Max.	~604 nm	[2][3]
Extinction Coeff.	116,000 M ⁻¹ cm ⁻¹	[2][3]
Quantum Yield	~0.35	[2][3]
Solubility	Soluble in organic solvents (DMF, DMSO, Dichloromethane); Insoluble in water.	[2][3]

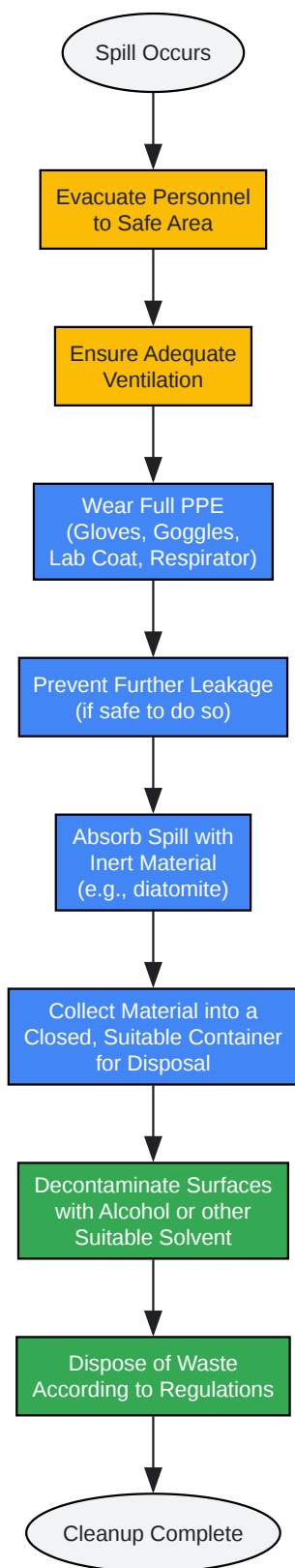
Hazard Identification and Classification

Based on the SDS for the analogous Cy3 NHS ester, **Cyanine3.5 NHS ester** is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS).[1] However, as with any laboratory chemical for which toxicological properties have not been fully investigated, it should be handled with care. Potential hazards include:

- Skin and Eye Irritation: May cause irritation upon contact.
- Respiratory Irritation: Inhalation of dust may irritate the respiratory tract.
- Allergic Reaction: May cause an allergic skin reaction.[7]
- Harmful if Swallowed/Inhaled/Absorbed: May be harmful if ingested, inhaled, or absorbed through the skin.[7]

The workflow for hazard identification and subsequent action is outlined below.





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